

Application Notes and Protocols for Cellular Assays to Determine CCG-2046 Efficacy

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Compound of Interest

Compound Name: CCG-2046

Cat. No.: B1662337

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Introduction

CCG-2046 has been identified as a dual-target small molecule inhibitor, demonstrating efficacy against both Regulator of G protein Signaling 4 (RGS4) and Tumor Necrosis Factor-alpha (TNF- α).^{[1][2][3][4][5][6][7]} This document provides detailed application notes and protocols for cellular assays to characterize the efficacy of **CCG-2046**. The provided methodologies and data will enable researchers to effectively evaluate this compound in relevant biological contexts.

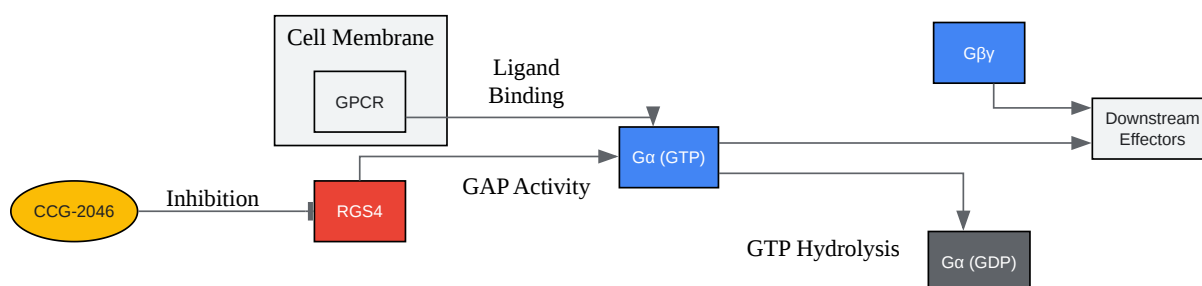
Data Presentation

The inhibitory activity of **CCG-2046** has been quantified in various cellular and biochemical assays. The following tables summarize the key efficacy data.

Target	Assay Type	Cell Line/System	IC50	Reference
RGS4-Gαo Interaction	Flow Cytometry Protein Interaction Assay (FCPIA)	N/A (Biochemical)	4.3 μM	[1][3][6][7]
TNF-α Production	Homogeneous Time-Resolved Fluorescence (HTRF)	THP-1	2.32 μM	[1][2][4][5]
TNF-α Production	Enzyme-Linked Immunosorbent Assay (ELISA)	THP-1	0.66 μM	[1][2][4][5]

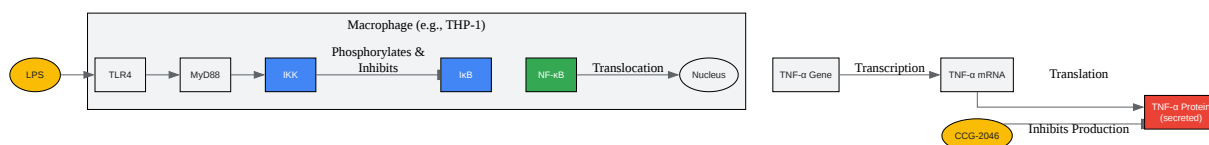
Signaling Pathways

To understand the mechanism of action of **CCG-2046**, it is crucial to visualize its targets within their respective signaling pathways.



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RGS4 Signaling Pathway Inhibition by **CCG-2046**



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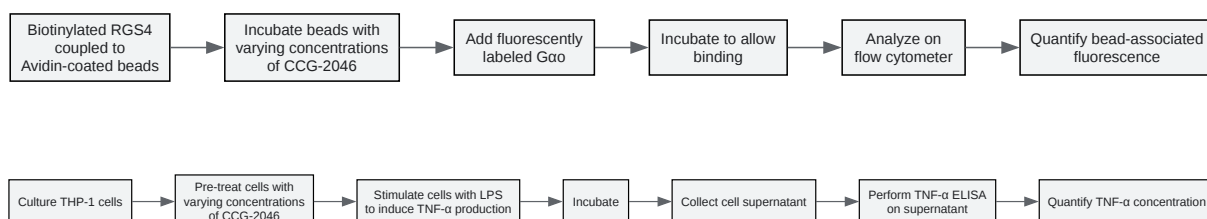
TNF-α Production Inhibition by CCG-2046

Experimental Protocols

RGS4-Gαo Flow Cytometry Protein Interaction Assay (FCPIA)

This assay quantitatively measures the inhibition of the protein-protein interaction between RGS4 and Gαo.

Workflow:



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